

# Unraveling "Antiparasitic Agent-10": A Case of Ambiguous Identity in Scientific Literature

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## Compound of Interest

Compound Name: *Antiparasitic agent-10*

Cat. No.: *B12396767*

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A comprehensive review of scientific literature reveals that "**Antiparasitic agent-10**" does not refer to a specific, identifiable chemical compound. Instead, the term appears to be a placeholder or a general citation within broader studies on classes of compounds with antiparasitic activity, primarily benzoxazinone and thiazole derivatives. This ambiguity makes it impossible to provide a detailed technical guide on its specific physicochemical properties and solubility as the foundational information—a defined chemical structure—is absent.

The term "antiparasitic agent 10" is mentioned in research concerning 2H-1,4-benzoxazin-3(4H)-ones and their derivatives.<sup>[1][2]</sup> However, these papers do not provide a specific chemical name or structure for this agent, instead using the term as a reference within a larger discussion of biologically active compounds. Similarly, studies on thiazole derivatives have cited "Nitazoxanide as Antiparasitic Agent10".<sup>[3][4][5]</sup> In this context, it is highly probable that "10" is a citation number pointing to literature on Nitazoxanide, a known antiparasitic drug, rather than being part of the compound's name.

Without a concrete chemical identity for "**Antiparasitic agent-10**," key physicochemical data such as molecular weight, pKa, logP, and solubility profiles in various solvents cannot be determined or presented. Consequently, the development of experimental protocols for determining these properties and the creation of diagrams for signaling pathways or experimental workflows are not feasible.

Researchers, scientists, and drug development professionals seeking information on novel antiparasitic agents are encouraged to focus on specifically named and structurally defined

compounds within the benzoxazinone and thiazole classes. In-depth analysis of the physicochemical properties and solubility of well-characterized compounds from these families will provide a more reliable foundation for further research and development.

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- To cite this document: BenchChem. [Unraveling "Antiparasitic Agent-10": A Case of Ambiguous Identity in Scientific Literature]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12396767#antiparasitic-agent-10-physicochemical-properties-and-solubility\]](https://www.benchchem.com/product/b12396767#antiparasitic-agent-10-physicochemical-properties-and-solubility)

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